

Total Synthesis of Lantanose A: Protocol Not Currently Available in Public Literature

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Compound of Interest

Compound Name: Lantanose A

Cat. No.: B1674490

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As of late 2025, a detailed total synthesis protocol for **Lantanose A**, an oligosaccharide isolated from the root of *Lantana camara*, has not been published in publicly accessible scientific literature. While the structure and biological origin of **Lantanose A** are known, a complete chemical synthesis from simpler starting materials has not been reported.

Lantanose A is identified as an oligosaccharide with the molecular formula $C_{30}H_{52}O_{26}$.^[1] Its natural source is the plant *Lantana camara*.^[1]

Due to the absence of a published total synthesis, the creation of detailed application notes, experimental protocols, quantitative data tables, and workflow diagrams as requested is not possible at this time. Researchers, scientists, and drug development professionals interested in the synthesis of **Lantanose A** may need to undertake de novo route design and development. Such an endeavor would involve complex challenges inherent in oligosaccharide synthesis, including stereoselective glycosidic bond formation and the use of intricate protecting group strategies.

Further research and exploration in the field of carbohydrate chemistry may lead to the development of a successful total synthesis of **Lantanose A** in the future. Interested parties are encouraged to monitor the relevant chemical literature for any such advancements.

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References

- 1. medchemexpress.com [medchemexpress.com]
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